

Application Note: HPLC-Based Quantification of Thiamine Pyrophosphate in Brain Tissue

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Compound of Interest		
Compound Name:	Thiamine pyrophosphate hydrochloride	
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Introduction

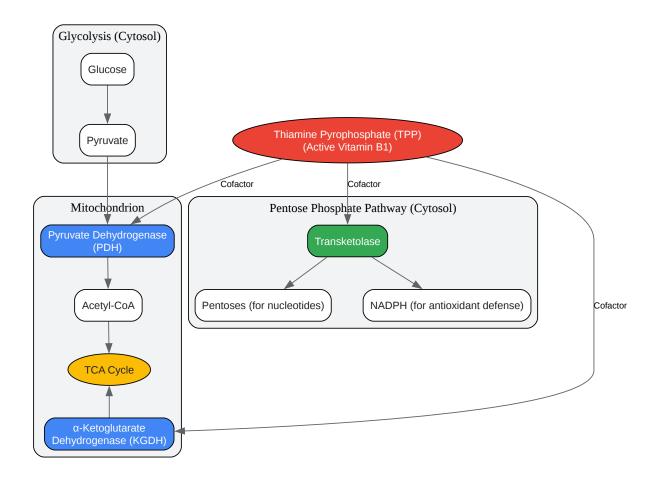
Thiamine pyrophosphate (TPP), the biologically active form of vitamin B1, is a critical cofactor for several key enzymes involved in carbohydrate and energy metabolism within the brain.[1][2] [3][4] Its accurate quantification in brain tissue is essential for neuroscience research, particularly in studies related to neurodegenerative diseases like Alzheimer's, Wernicke-Korsakoff syndrome, and conditions associated with thiamine deficiency.[1][5][6] This application note provides a detailed protocol for the quantification of TPP in brain tissue using High-Performance Liquid Chromatography (HPLC) with fluorescence detection, a widely accepted and robust method. The methodology involves sample homogenization, protein precipitation, pre-column derivatization of thiamine and its phosphate esters to fluorescent thiochrome derivatives, followed by isocratic reverse-phase HPLC separation and quantification.

Experimental Workflow

The overall experimental workflow for the quantification of TPP in brain tissue is depicted below.







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